Technical Support Center: Resolving Z-VAD-FMK Solubility in Media

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Compound of Interest

Compound Name:	*Z-Val-ser-OH*
CAS No.:	*72635-81-5*
Cat. No.:	*B1456184*

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Executive Summary & Mechanism of Action

Z-VAD-FMK (Carbobenzoxy-valyl-alanyl-aspartyl-[O-methyl]-fluoromethylketone) is a cell-permeable, irreversible pan-caspase inhibitor used extensively to study apoptosis. However, its chemical structure—a hydrophobic peptide backbone coupled with a fluoromethylketone group—renders it practically insoluble in pure water.

The Core Problem: Users often experience "precipitation shock." When a highly concentrated hydrophobic stock (dissolved in DMSO) is introduced directly into a large volume of aqueous cell culture media, the rapid change in polarity forces the compound to aggregate and precipitate before it can disperse. This results in:

- Lower effective concentration: The cells receive less drug than calculated.
- Crystal toxicity: Micro-precipitates can physically damage cell membranes.
- Inconsistent data: High variability between replicates.

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This guide provides a validated, field-proven protocol to solubilize Z-VAD-FMK effectively, ensuring high bioavailability and reproducibility.

Troubleshooting Guide (Q&A)

Category: Preparation & Reconstitution[1][2]

Q: Why does Z-VAD-FMK precipitate immediately upon addition to my media? A: This is a classic "solvent shock" phenomenon. Z-VAD-FMK is highly hydrophobic.[1] When you pipette a 20 mM DMSO stock directly into aqueous media, the DMSO diffuses away instantly, leaving the hydrophobic peptide stranded in a high-polarity environment where it crashes out of solution.

- The Fix: Do not add the stock directly to the final volume. Use an intermediate dilution step (see Protocol below) using a protein-rich buffer (like PBS + 1% BSA) or serum-containing media to "chaperone" the molecule into solution.[2][1]

Q: What is the optimal solvent and concentration for a stock solution? A:DMSO (Dimethyl Sulfoxide) is the gold standard.[1]

- Recommended Stock: 20 mM in high-purity (ACS grade) DMSO.
- Solubility Limit: ~100–200 mM in DMSO is possible, but 20 mM is safer for handling and dilution calculations.
- Avoid: Water (insoluble) and Ethanol (solubility is significantly lower, ~5-10 mM, and evaporation affects concentration accuracy).

Q: Can I use serum-free media? A: Serum-free media increases the risk of precipitation because albumin (in serum) acts as a carrier protein that stabilizes hydrophobic small molecules.

- Modification: If your experiment requires serum-free conditions, you must use the intermediate dilution step with a carrier (like 0.1% BSA) or perform the dilution very slowly with warm media while vortexing gently.

Category: Storage & Stability[1][2][3][4][5][6][7]

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Q: How stable is the reconstituted stock solution? A:

- Lyophilized Powder: Stable for >1 year at -20°C.[2][3]
- DMSO Stock (20 mM): Stable for ~6 months at -20°C or -80°C.
- Critical Rule: Aliquot the stock immediately after preparation (e.g., 10–50 µL aliquots) to avoid freeze-thaw cycles. Hydrolysis of the methyl ester or FMK group can occur upon repeated exposure to moisture in the air during thawing.

Category: In Vivo Applications[5][6][8]

Q: I cannot use 100% DMSO for animal injections. What is the correct formulation? A: For in vivo work, you must lower the DMSO concentration to <5-10%.[4]

- Validated Formulation: 5% DMSO (containing the drug) + 95% Corn Oil or Peanut Oil.
- Alternative (Aqueous): 5% DMSO + 30% PEG300 + 5% Tween 80 + 60% Saline.
- Note: Always dissolve the drug in the DMSO first before adding the co-solvents.

The "Anti-Precipitation" Reconstitution Protocol

This protocol uses a Step-Down Dilution method to prevent precipitation shock.

Materials Required

- Z-VAD-FMK Lyophilized Powder[2][5]
- Anhydrous DMSO (ACS Grade)
- Intermediate Buffer: PBS containing 1% BSA (Bovine Serum Albumin) OR Culture Media + 10% FBS.[2]
- Vortex mixer.

Step-by-Step Procedure

- Stock Preparation (20 mM):

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- Centrifuge the vial of lyophilized Z-VAD-FMK briefly to settle the powder.
- Dissolve 1 mg of Z-VAD-FMK (MW: ~467.5 g/mol) in 107 µL of DMSO.
- Vortex until completely clear. Note: If the solution is cloudy, warm to 37°C for 2-5 minutes.

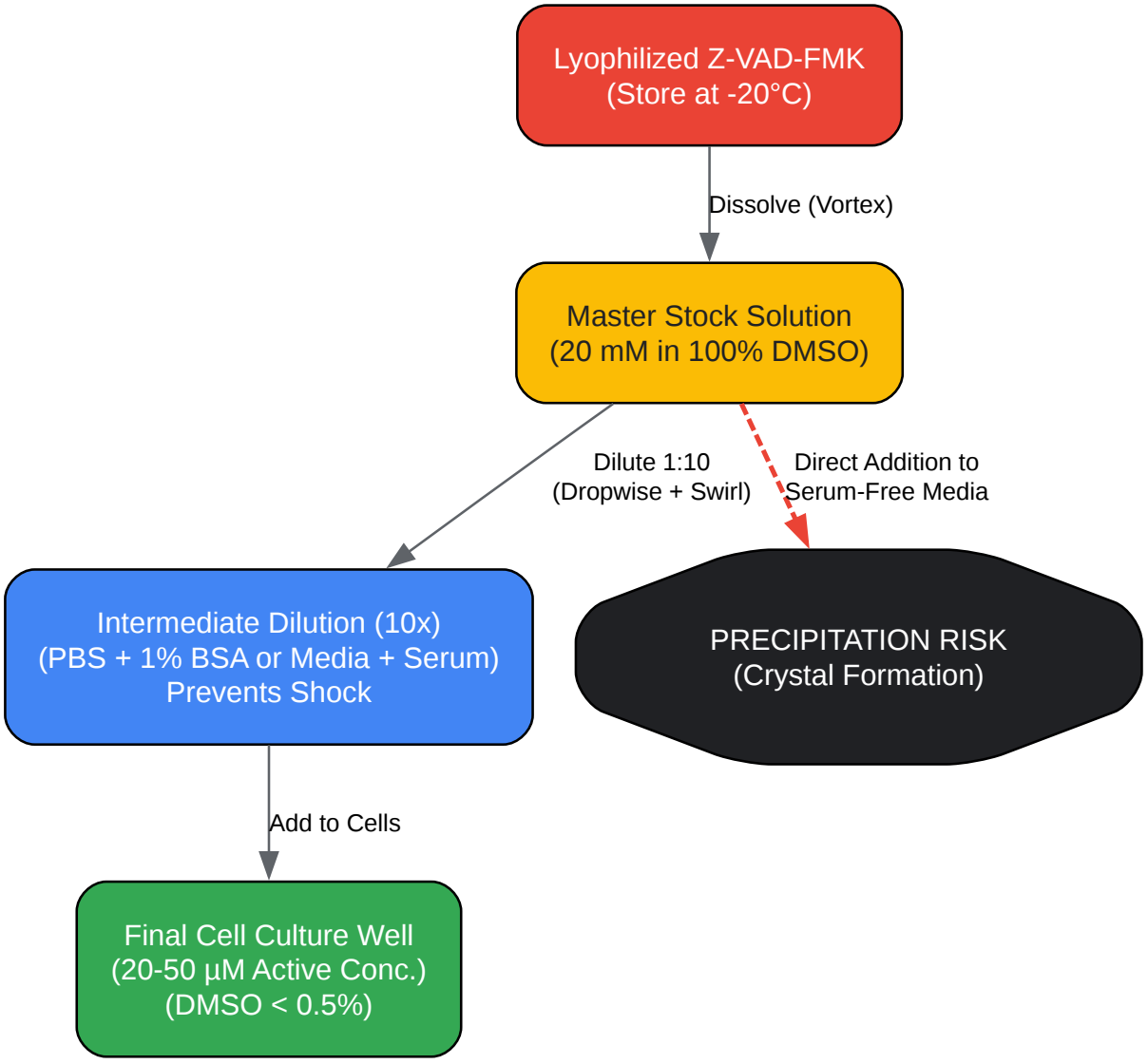
- Intermediate Dilution (The Critical Step):
  - Goal: Create a 10x or 20x working solution.
  - Prepare a tube with pre-warmed (37°C) Intermediate Buffer (PBS + 1% BSA).[1]
  - Add the required amount of DMSO stock dropwise to this buffer while continuously swirling or gently vortexing.
  - Example: To get a 2 mM intermediate from 20 mM stock, dilute 1:10.[2]
- Final Application:
  - Add the Intermediate Dilution to your cell culture wells to reach the final assay concentration (typically 20–50 µM).
  - This two-step process ensures the DMSO concentration remains <0.5% and the drug remains solubilized by the BSA/Serum carrier.

Visual Workflows (Graphviz)

Figure 1: Optimal Reconstitution & Dilution Workflow

This diagram illustrates the "Step-Down" method required to avoid precipitation shock.

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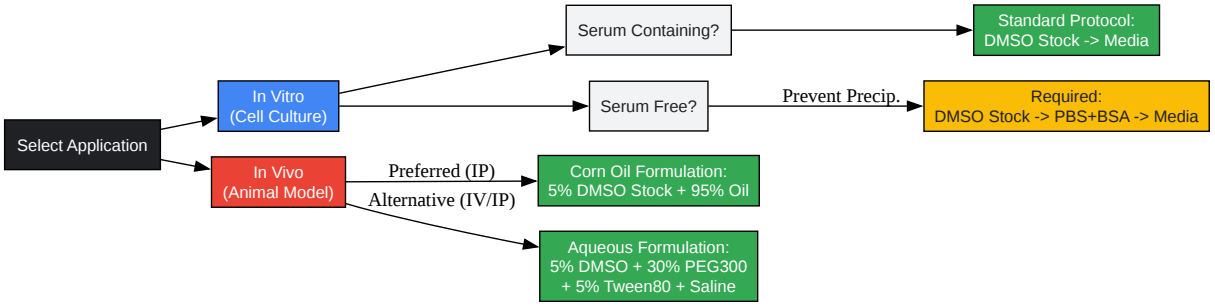
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Caption: Figure 1. The Step-Down Dilution method uses an intermediate carrier (BSA/Serum) to transition the hydrophobic Z-VAD-FMK from DMSO to aqueous media, preventing the precipitation seen in direct addition.

Figure 2: Solvent Selection Decision Tree

Use this logic flow to determine the correct solvent system for your specific application.

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Caption: Figure 2. Decision matrix for selecting the appropriate solvent vehicle based on experimental conditions (In Vitro vs. In Vivo).

Technical Data Summary

Table 1: Solubility & Stability Profile

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Parameter	Specification	Notes
Molecular Weight	467.49 g/mol	Formula: $C_{22}H_{30}FN_3O_7$
Water Solubility	Insoluble	Do not attempt aqueous stock preparation.[6][7][8]
DMSO Solubility	> 100 mM	Recommended stock: 20 mM.
Ethanol Solubility	~5–10 mM	Not recommended due to volatility.
Stock Stability	6 months @ -20°C	Must be anhydrous DMSO; moisture causes degradation.
Working Conc.	20–100 µM	Typical range for apoptosis inhibition.
Max DMSO (Cells)	< 0.5% (v/v)	Higher levels induce cytotoxicity and artifacts.[5]

Table 2: In Vivo Formulation Limits

Component	Max Recommended %	Function
DMSO	5 – 10%	Solubilizer (Primary)
PEG 300/400	30 – 40%	Co-solvent / Viscosity modifier
Tween 80	1 – 5%	Surfactant / Emulsifier
Corn/Peanut Oil	90 – 95%	Lipophilic Carrier (Depot effect)

References

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